

# How to differentiate between protein and salt crystals of potassium sodium tartrate.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Potassium sodium tartrate  
tetrahydrate*

Cat. No.: *B7908141*

[Get Quote](#)

## Technical Support Center: Protein Crystallography

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in differentiating between protein crystals and salt crystals of potassium sodium tartrate during crystallization experiments.

### Frequently Asked Questions (FAQs)

**Q1:** I have obtained crystals in my protein crystallization experiment containing potassium sodium tartrate. How can I be sure they are protein crystals and not salt crystals?

**A1:** Distinguishing between protein and salt crystals is a common challenge in protein crystallography. Several characterization methods can be used to differentiate them. A preliminary visual inspection under a microscope can sometimes be informative, but a combination of the tests outlined in our troubleshooting guide is recommended for a definitive conclusion.

**Q2:** What are the initial visual cues that might suggest my crystals are salt rather than protein?

A2: While not definitive, some visual characteristics can be indicative. Salt crystals, including potassium sodium tartrate, often appear as very sharp, well-defined geometric shapes and can be strongly birefringent under polarized light.[1] Protein crystals, on the other hand, can have softer edges and are often less birefringent.[1] However, many protein crystals also grow with sharp facets, so further tests are essential.

Q3: Can the location of the crystals in the drop provide any clues?

A3: Yes, observing the location can be helpful. If identical crystals are found in the reservoir solution (which contains the precipitant but no protein), it is highly likely that you have salt crystals.[2]

Q4: Is there a single, definitive test to confirm I have protein crystals?

A4: The most definitive method is X-ray diffraction. A protein crystal will produce a characteristic diffraction pattern with many spots, while a salt crystal will yield a much simpler pattern.[1] However, several less complex and more accessible laboratory tests can provide strong evidence.

Q5: How does the solvent content differ between protein and potassium sodium tartrate crystals?

A5: This is a key differentiator. Protein crystals have a high solvent content, typically ranging from 25% to 90%, with an average of around 50%.[3][4] In contrast, salt crystals like potassium sodium tartrate have a much lower solvent content.[1][2] This difference in solvent content is the basis for several of the differentiation tests.

## Troubleshooting Guides

### Issue: Unable to determine if crystals are protein or potassium sodium tartrate.

This guide provides a series of tests, from simple to more complex, to differentiate between protein and salt crystals.

## Workflow for Crystal Identification

Caption: A stepwise workflow for differentiating protein and salt crystals.

## Data Presentation: Comparative Properties

The following table summarizes the key quantitative differences between typical protein crystals and potassium sodium tartrate crystals.

Property	Protein Crystal	Potassium Sodium Tartrate Crystal	Reference
Solvent Content	25-90% (average ~50%)	Low (tetrahydrate contains water of crystallization)	[3][4]
Density	~1.22 g/cm <sup>3</sup>	~1.79 g/cm <sup>3</sup>	[5][6]
Hardness	Soft, gel-like, easily crushed or smeared	Hard, brittle, cracks with a sound	[1][2]
Birefringence	Typically weak (unless cubic)	Strong	[1]
Solubility in Water	Variable, dependent on pH, ionic strength, and temperature	Highly soluble (66 g/100 mL at 26°C)	[7][8]
Melting Point	Denatures and "melts" at elevated temperatures	75°C	[9]
UV Absorption	Absorbs at ~280 nm (due to Trp, Tyr)	No significant absorption at 280 nm	
Refractive Index	Variable	~1.511 - 1.59	[6][10]

## Experimental Protocols

### The Crush Test

Objective: To assess the mechanical properties of the crystal.

#### Methodology:

- Place the crystallization drop under a microscope.
- Using a fine needle or a micro-tool, gently apply pressure to a crystal.
- Observation:
  - Protein Crystal: Will typically smear, crumble, or deform easily without a sound.[2]
  - Potassium Sodium Tartrate Crystal: Will resist the pressure initially and then crack or shatter, often with an audible "crunch".[1]

## Solubility Test

Objective: To observe the crystal's behavior in a low ionic strength solution.

#### Methodology:

- Carefully transfer a crystal from the crystallization drop to a drop of deionized water or a low ionic strength buffer.
- Monitor the crystal under a microscope.
- Observation:
  - Protein Crystal: May dissolve, swell, or crack due to the change in osmotic pressure.
  - Potassium Sodium Tartrate Crystal: Will readily dissolve in water.[8] A change in the surrounding solution may cause it to dissolve if the new solution is undersaturated.

## Birefringence under Polarized Light

Objective: To observe the crystal's ability to rotate polarized light.

#### Methodology:

- Place the crystallization plate on a microscope equipped with two polarizing filters.

- Rotate one of the polarizers.
- Observation:
  - Protein Crystal: Will typically appear weakly birefringent, meaning it will show faint changes in brightness and color as the polarizer is rotated.[\[1\]](#) Cubic protein crystals will not be birefringent.
  - Potassium Sodium Tartrate Crystal: Will be strongly birefringent, showing bright and vivid colors that change dramatically with the rotation of the polarizer.[\[1\]](#)

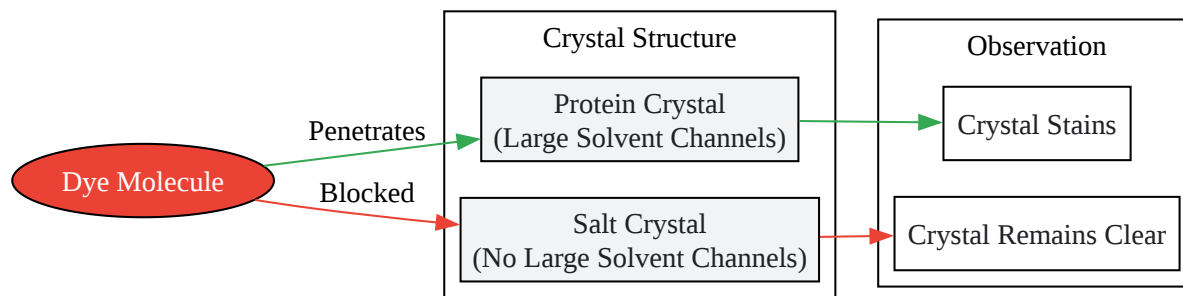
## Dye Staining

Objective: To determine if the crystal has solvent channels large enough to accommodate a dye molecule.

Methodology:

- Prepare a dilute solution of a small molecule dye (e.g., methylene blue or a commercially available crystal dye).
- Carefully add a small amount of the dye solution to the drop containing the crystals.
- Observe the crystals over time.
- Observation:
  - Protein Crystal: The dye will penetrate the large solvent channels, and the crystal will become colored.[\[2\]](#)
  - Potassium Sodium Tartrate Crystal: The crystal will remain colorless as the dye molecules are too large to enter the tightly packed crystal lattice.[\[2\]](#)

## Logical Relationship of Dye Staining Test



[Click to download full resolution via product page](#)

Caption: Dye molecules penetrate protein crystals but not salt crystals.

## UV Fluorescence Microscopy

Objective: To detect the intrinsic fluorescence of tryptophan residues in the protein.

Methodology:

- Use a microscope equipped with a UV light source and appropriate filters for tryptophan excitation (around 280 nm) and emission (around 340 nm).
- Expose the crystals to the UV light.
- Observation:
  - Protein Crystal: Will fluoresce due to the presence of tryptophan residues.
  - Potassium Sodium Tartrate Crystal: Will not fluoresce under these conditions.

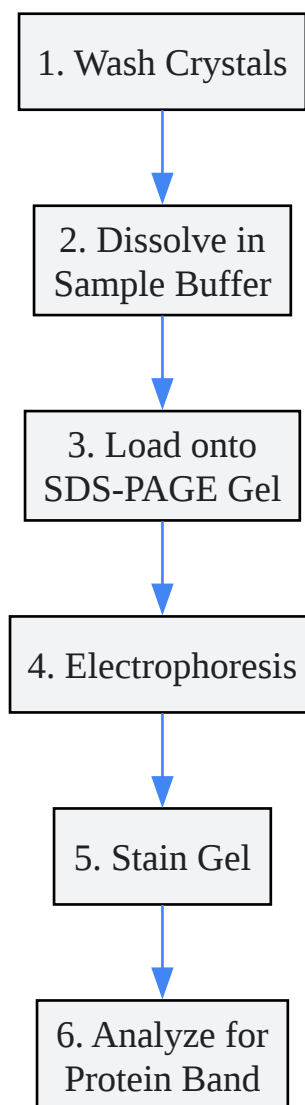
## SDS-PAGE (Sodium Dodecyl Sulfate-Polyacrylamide Gel Electrophoresis)

Objective: To biochemically confirm the presence of protein in the crystals.

Methodology:

- Carefully wash the crystals by transferring them through a series of drops of a solution that mimics the crystallization mother liquor but lacks the protein. This removes any non-crystalline protein adhering to the surface.
- Transfer several washed crystals into a microcentrifuge tube.
- Dissolve the crystals in SDS-PAGE sample buffer.
- Run the sample on an SDS-PAGE gel.
- Stain the gel (e.g., with Coomassie Brilliant Blue).
- Observation:
  - Protein Crystal: A band corresponding to the molecular weight of your protein will be visible on the gel.
  - Potassium Sodium Tartrate Crystal: No protein band will be observed.

## SDS-PAGE Experimental Workflow



[Click to download full resolution via product page](#)

Caption: The workflow for confirming protein presence using SDS-PAGE.

#### ***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. hamptonresearch.com [hamptonresearch.com]



- 2. bitesizebio.com [bitesizebio.com]
- 3. Introduction to protein crystallization - PMC [pmc.ncbi.nlm.nih.gov]
- 4. people.mbi.ucla.edu [people.mbi.ucla.edu]
- 5. fos.su.se [fos.su.se]
- 6. mistralhowto.wordpress.com [mistralhowto.wordpress.com]
- 7. biolscigroup.us [biolscigroup.us]
- 8. Potassium sodium tartrate - Wikipedia [en.wikipedia.org]
- 9. Sodium Potassium Tartrate: Structure, Uses & Reactions Explained [vedantu.com]
- 10. Rochelle Salt - Potassium Sodium Tartrate | Tartaric [tartaric.com]
- To cite this document: BenchChem. [How to differentiate between protein and salt crystals of potassium sodium tartrate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7908141#how-to-differentiate-between-protein-and-salt-crystals-of-potassium-sodium-tartrate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

